

An In-depth Technical Guide to the Physical and Chemical Properties of Acetanilide

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Compound of Interest

Compound Name: *Acetylexidonin*

Cat. No.: *B12395517*

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A note on nomenclature: The compound "**Acetylexidonin**" is not found in the scientific literature. It is highly probable that this is a typographical error for Acetanilide, a well-documented compound. This guide will focus on the properties and protocols associated with Acetanilide.

Acetanilide, also known as N-phenylacetamide, is an organic compound with a significant history in pharmacology and organic synthesis.^{[1][2]} It was one of the first aniline derivatives discovered to have analgesic and antipyretic properties, although its use in medicine has been largely discontinued due to toxicity.^{[1][2][3]} It now serves as a key intermediate in the synthesis of various dyes, rubber accelerators, and pharmaceuticals, particularly sulfa drugs.

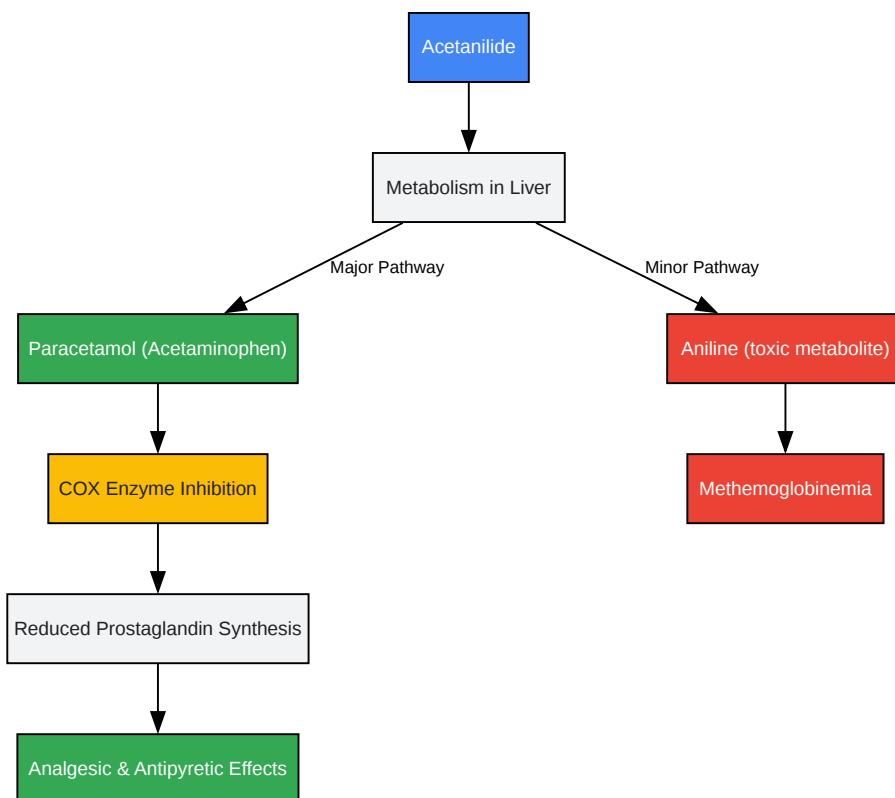
Physical and Chemical Properties of Acetanilide

Acetanilide is a white to gray, odorless solid, often appearing as flakes or a crystalline powder. It is stable under most conditions but can be sensitive to prolonged exposure to air.

Property	Value	Source
Molecular Formula	C ₈ H ₉ NO	
Molar Mass	135.17 g/mol	
Appearance	White, odorless, crystalline solid (flakes or powder)	
Density	1.219 g/cm ³	
Melting Point	113–115 °C	
Boiling Point	304 °C	
Flash Point	174 °C	
Water Solubility	Slightly soluble (<0.56 g/100 mL at 25 °C)	
Solubility in Organic Solvents	Very soluble in ethanol and acetone; soluble in diethyl ether, chloroform, glycerol, and benzene.	
Vapor Density	4.65 (heavier than air)	
IUPAC Name	N-phenylacetamide	
Synonyms	Acetanil, Antifebrin, N-Acetylaniline	

Mechanism of Action and Metabolism

The primary pharmacological effects of acetanilide are due to its metabolism in the human body. It is mainly converted to paracetamol (acetaminophen), which is responsible for its analgesic and antipyretic properties. Paracetamol, in turn, is believed to inhibit the cyclooxygenase (COX) enzymes, which are involved in the synthesis of prostaglandins that mediate pain and fever. A minor metabolic pathway involves the hydrolysis of acetanilide to aniline, which is toxic and can cause methemoglobinemia, a condition that impairs the oxygen-carrying capacity of the blood.



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Metabolic pathway of Acetanilide.

Experimental Protocols

A common laboratory method for the synthesis of acetanilide is the acetylation of aniline using acetic anhydride.

Materials:

- Aniline
- Acetic anhydride
- Glacial acetic acid
- Zinc dust (optional, to prevent oxidation of aniline)

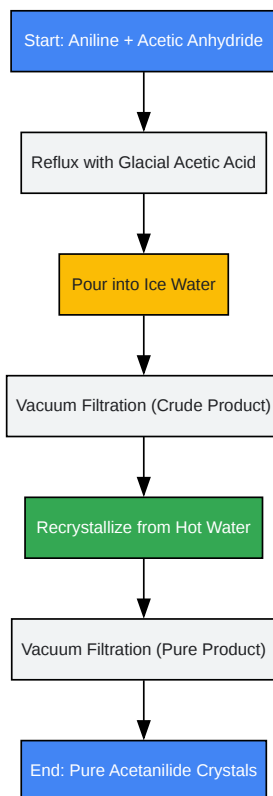
- Round bottom flask
- Reflux condenser
- Beaker
- Ice bath
- Büchner funnel and flask for vacuum filtration

Procedure:

- In a round bottom flask, combine aniline, acetic anhydride, and a small amount of glacial acetic acid. Zinc dust can be added to prevent oxidation.
- Set up a reflux condenser and gently heat the mixture in an oil bath for approximately 15-20 minutes.
- After the reaction is complete, pour the hot mixture into a beaker containing ice-cold water while stirring continuously. This will cause the crude acetanilide to precipitate.
- Collect the crude acetanilide by vacuum filtration using a Büchner funnel.

Purification by Recrystallization:

- Dissolve the crude acetanilide in a minimum amount of hot water.
- If the solution is colored, a small amount of activated charcoal can be added to adsorb the impurities.
- Filter the hot solution to remove any insoluble impurities.
- Allow the filtrate to cool slowly. Pure acetanilide will crystallize out of the solution.
- Collect the pure crystals by vacuum filtration and allow them to dry.



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Workflow for the synthesis and purification of Acetanilide.

High-Performance Liquid Chromatography (HPLC): HPLC is a common technique for the separation and quantification of acetanilide and its derivatives. A reverse-phase HPLC method can be employed using a C18 column. A typical mobile phase consists of a mixture of acetonitrile, water, and an acid such as phosphoric acid or formic acid for mass spectrometry compatibility. One specific isocratic method uses a mobile phase of 2-propanol, methanol, and water (8:18:74 v/v) to separate acetanilide and its monohydroxy derivatives within 22 minutes.

Spectroscopic Analysis:

- ^1H NMR: The proton NMR spectrum of acetanilide shows characteristic chemical shifts for the methyl protons, the aromatic protons (ortho, meta, and para), and the amide proton.

- ^{13}C NMR: The carbon NMR spectrum provides signals for the methyl carbon, the carbonyl carbon, and the aromatic carbons (ipso, ortho, meta, and para).
- Mass Spectrometry: Mass spectral data for acetanilide shows intense peaks at m/z 93 and m/z 135.

This technical guide provides a comprehensive overview of the physical and chemical properties of acetanilide, along with detailed experimental protocols for its synthesis and analysis. This information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

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